

Standard operating procedure for Socketol use in animal models

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Compound of Interest

Compound Name:	Socketol
CAS No.:	81340-57-0
Cat. No.:	B1214978

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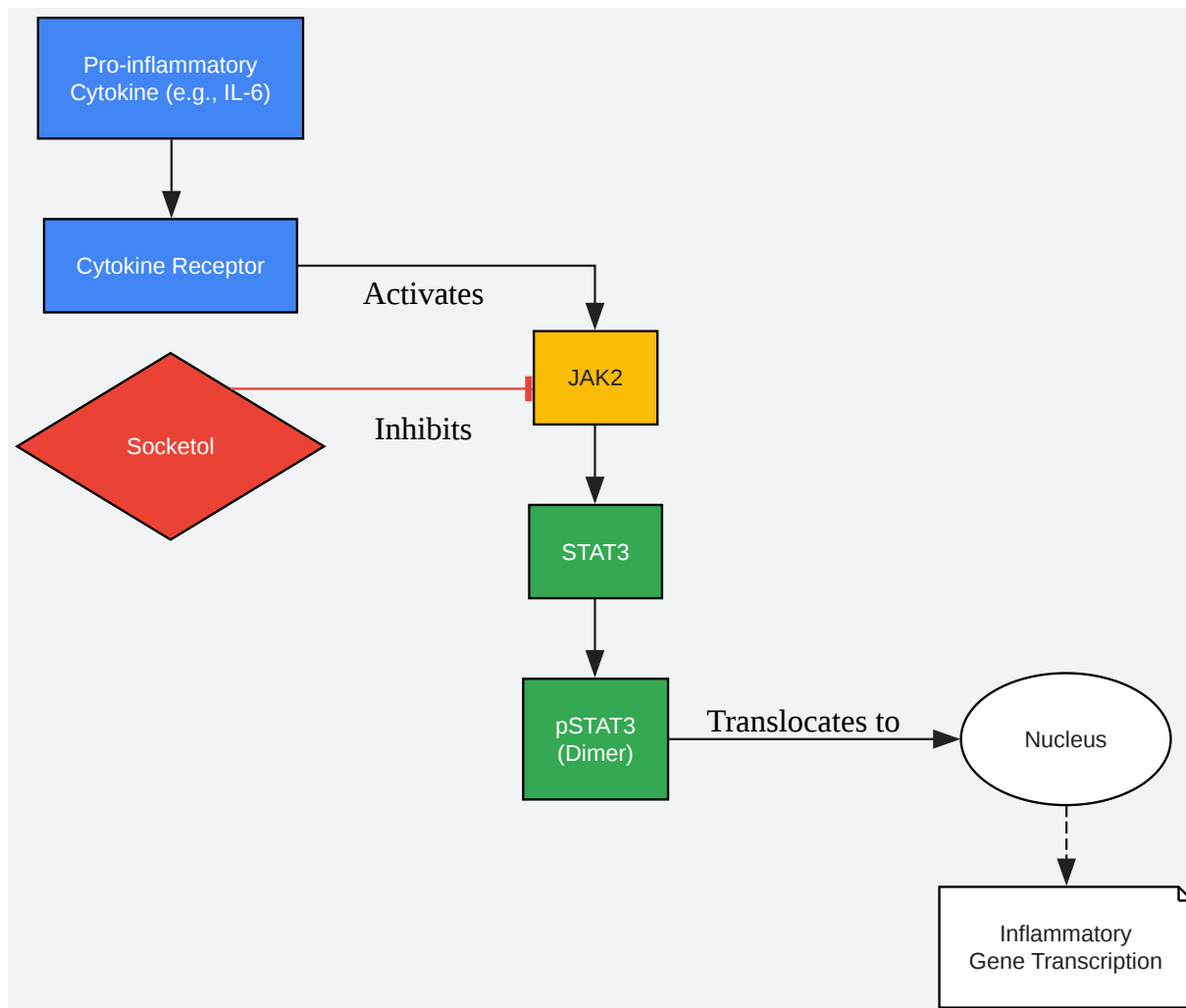
Application Notes and Protocols: Socketol (Hypothetical)

1. Introduction

Socketol is a novel, potent, and selective small molecule inhibitor of the Janus kinase 2 (JAK2) enzyme. Dysregulation of the JAK2 signaling pathway is implicated in the pathogenesis of various autoimmune and inflammatory disorders, including rheumatoid arthritis. These application notes provide a summary of the preclinical data for **Socketol** and standardized protocols for its use in a murine collagen-induced arthritis (CIA) model.

2. Mechanism of Action

Socketol exerts its anti-inflammatory effects by inhibiting the phosphorylation and activation of Signal Transducer and Activator of Transcription 3 (STAT3) downstream of pro-inflammatory cytokine receptors. This interruption of the JAK2/STAT3 signaling cascade leads to a reduction in the transcription of inflammatory mediators.



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Figure 1: Socketol's inhibition of the JAK2/STAT3 signaling pathway.

3. Quantitative Data Summary

The efficacy and pharmacokinetic profile of **Socketol** have been evaluated in rodent models.

Table 1: Dose-Dependent Efficacy of **Socketol** in a Murine CIA Model

Treatment Group	Dose (mg/kg, p.o., daily)	Mean Arthritis Score (Day 14)	Paw Swelling Reduction (%)
Vehicle (0.5% CMC)	-	12.5 ± 1.2	0%
Socketol	3	8.2 ± 0.9	34.4%
Socketol	10	4.1 ± 0.5	67.2%
Socketol	30	1.5 ± 0.3	88.0%

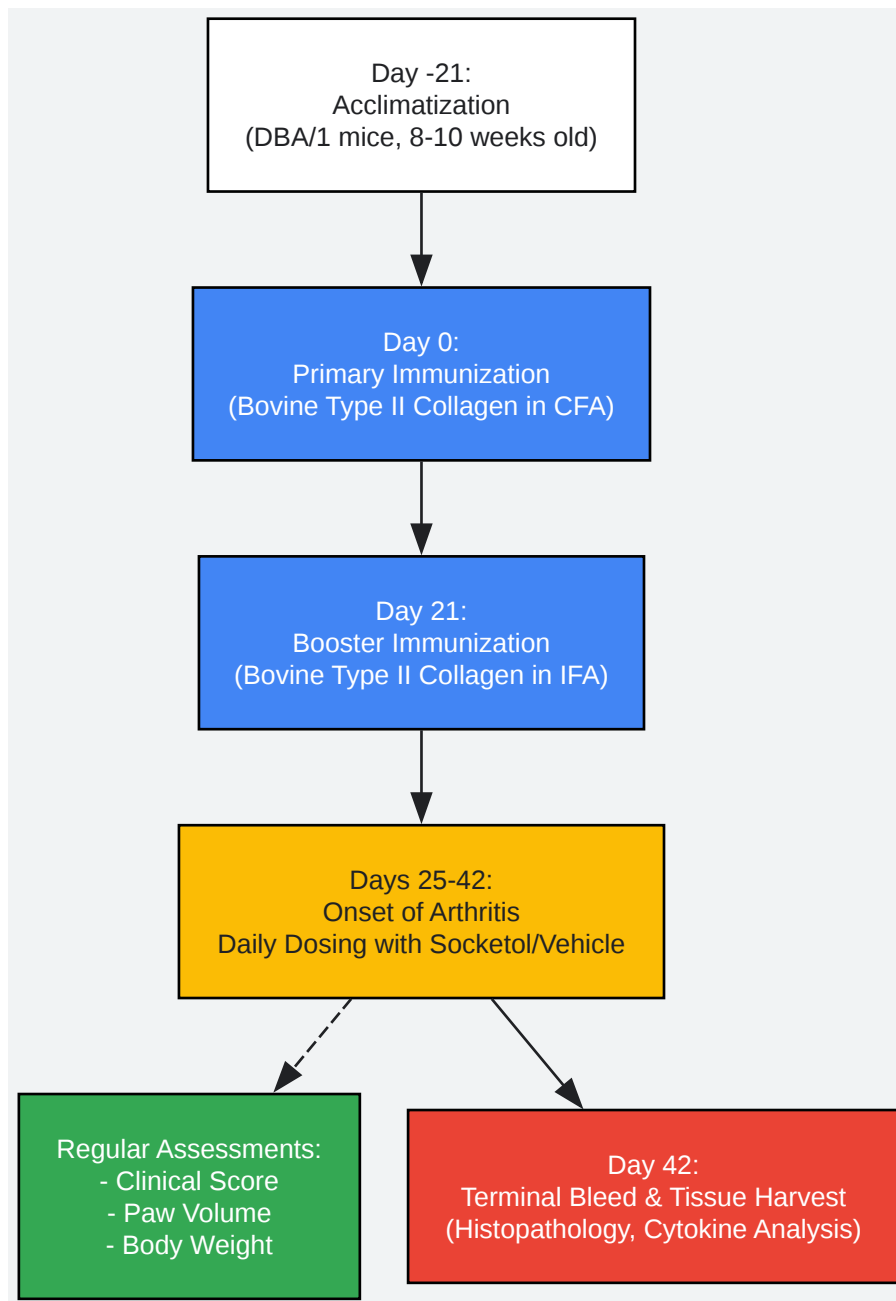
Table 2: Pharmacokinetic Parameters of **Socketol** in Mice Following a Single Oral Dose of 10 mg/kg

Parameter	Value
Cmax (ng/mL)	1250 ± 150
Tmax (h)	0.5
AUC (0-24h) (ng·h/mL)	4500 ± 500
t1/2 (h)	3.5 ± 0.4

4. Experimental Protocols

4.1. Collagen-Induced Arthritis (CIA) in DBA/1 Mice

This protocol describes the induction of arthritis and subsequent treatment with **Socketol**.



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Figure 2: Experimental workflow for the murine collagen-induced arthritis model.

Materials:

- Male DBA/1 mice (8-10 weeks old)
- Bovine type II collagen (CII)

- Complete Freund's Adjuvant (CFA)
- Incomplete Freund's Adjuvant (IFA)
- **Socketol**
- Vehicle (e.g., 0.5% carboxymethylcellulose in water)
- Syringes and needles
- Oral gavage needles

Procedure:

- Acclimatization: Acclimate mice for at least 7 days before the start of the experiment.
- Primary Immunization (Day 0):
 - Prepare an emulsion of bovine CII in CFA (1:1 ratio).
 - Anesthetize mice and administer 100 μ L of the emulsion intradermally at the base of the tail.
- Booster Immunization (Day 21):
 - Prepare an emulsion of bovine CII in IFA (1:1 ratio).
 - Anesthetize mice and administer 100 μ L of the emulsion intradermally at a site near the primary injection.
- Treatment (Commencing at Onset of Arthritis):
 - Begin monitoring for signs of arthritis around day 25.
 - Once a clinical score of ≥ 1 is observed, randomize mice into treatment groups.
 - Administer **Socketol** or vehicle daily via oral gavage at the desired doses.
- Monitoring and Assessment:

- Record clinical arthritis scores and paw volume measurements 3 times per week.
- Monitor body weight throughout the study.
- Termination (Day 42):
 - At the end of the study, collect blood for serum analysis.
 - Euthanize mice and collect paws for histopathological evaluation.

4.2. Preparation and Administration of **Socketol**

Materials:

- **Socketol** powder
- Vehicle (0.5% carboxymethylcellulose in sterile water)
- Mortar and pestle or homogenizer
- Vortex mixer
- Analytical balance
- Oral gavage needles

Procedure:

- Preparation of Formulation:
 - Calculate the required amount of **Socketol** based on the desired dose and the number of animals.
 - Weigh the appropriate amount of **Socketol** powder.
 - Levigate the powder with a small amount of the vehicle to form a smooth paste.
 - Gradually add the remaining vehicle while mixing to achieve the final concentration.

- Vortex the suspension thoroughly before each use to ensure homogeneity.
- Oral Administration:
 - Administer the **Socketol** suspension to mice using a suitable oral gavage needle.
 - The volume of administration should be based on the most recent body weight (e.g., 10 mL/kg).

5. Toxicology and Safety

Preliminary toxicology studies in rodents have been conducted.

Table 3: Summary of Acute Toxicology Findings in Rodents

Species	Route of Administration	NOAEL (No-Observed-Adverse-Effect Level)	Target Organs of Toxicity
Mouse	Oral (Single Dose)	1000 mg/kg	None Identified
Rat	Oral (7-Day Repeat Dose)	300 mg/kg/day	Mild gastrointestinal irritation at high doses

Further long-term toxicology studies are recommended for chronic disease models.

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